

An In-depth Technical Guide to Scandium(III) Nitrate Hydrate

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Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **scandium(III) nitrate hydrate**, a versatile compound with increasing importance in various fields of research and development. This document details its chemical identifiers, physical and chemical properties, experimental protocols for its use and synthesis of related materials, and key applications.

Chemical Identifiers and Physical Properties

Scandium(III) nitrate hydrate is a white crystalline solid.^{[1][2]} It is known to exist in various hydrated forms, including dihydrate, trihydrate, tetrahydrate, and pentahydrate.^[2] The degree of hydration can affect its physical properties. It is soluble in water and ethanol.^{[2][3]}

Table 1: Chemical Identifiers for **Scandium(III) Nitrate Hydrate**

Identifier	Value	Reference
CAS Number	107552-14-7 (for the general hydrate, xH ₂ O)	[1][4]
13465-60-6 (for the pentahydrate)	[5]	
MDL Number	MFCD00149848	[1]
PubChem CID	60160869	[1]
EC Number	236-701-5	[6]
UN Number	1477	[7]

Table 2: Physicochemical Properties of Scandium(III) Nitrate (Anhydrous Basis)

Property	Value	Reference
Molecular Formula	Sc(NO ₃) ₃	[2]
Molecular Weight	230.97 g/mol	[1][2]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water and ethanol	[2][3]
Decomposition	Decomposes to scandium oxide upon heating	[8][9]

Experimental Protocols

Scandium(III) nitrate hydrate is a key precursor for the synthesis of various scandium-containing materials. Below are detailed experimental protocols for its use.

2.1. Synthesis of a Scandium Nitrate Hydroxy-Bridged Dimeric Complex

This protocol describes the synthesis of a dinuclear scandium complex using **scandium(III) nitrate hydrate** as a starting material.[10]

- Materials:
 - Hydrated scandium nitrate (0.10 g, 0.31 mmol)
 - 2,2'-bipyridine (0.10 g, 0.64 mmol)
 - Ethanol (30 mL total)
- Procedure:
 - Prepare a hot solution of hydrated scandium nitrate in 5 mL of ethanol.
 - Prepare a hot solution of 2,2'-bipyridine in 25 mL of ethanol.
 - Mix the two hot solutions.
 - Allow the mixture to stand and cool very slowly overnight.
 - Colorless crystals of $[(\text{bipy})(\text{NO}_3)_2\text{Sc}(\mu\text{-OH})_2\text{Sc}(\text{NO}_3)_2(\text{bipy})]$ will form upon standing for 2 days.^[10]

2.2. Preparation of Scandium Oxide from **Scandium(III) Nitrate Hydrate**

Scandium(III) nitrate hydrate can be thermally decomposed to produce scandium oxide.^{[2][9]}

- Materials:
 - **Scandium(III) nitrate hydrate**
 - Furnace
- Procedure:
 - Place the **scandium(III) nitrate hydrate** in a suitable crucible.
 - Heat the sample in air.
 - Upon heating to 50 °C, the tetrahydrate form converts to the dihydrate.^[2]

- At 60 °C, it further converts to $\text{Sc}_4\text{O}_3(\text{NO}_3)_3 \cdot 6.5\text{H}_2\text{O}$.[\[2\]](#)
- Between 140–220 °C, $\text{Sc}_4\text{O}_5(\text{NO}_3)_3$ is formed.[\[2\]](#)
- Higher temperatures will lead to the formation of scandium oxide (Sc_2O_3).[\[9\]](#)

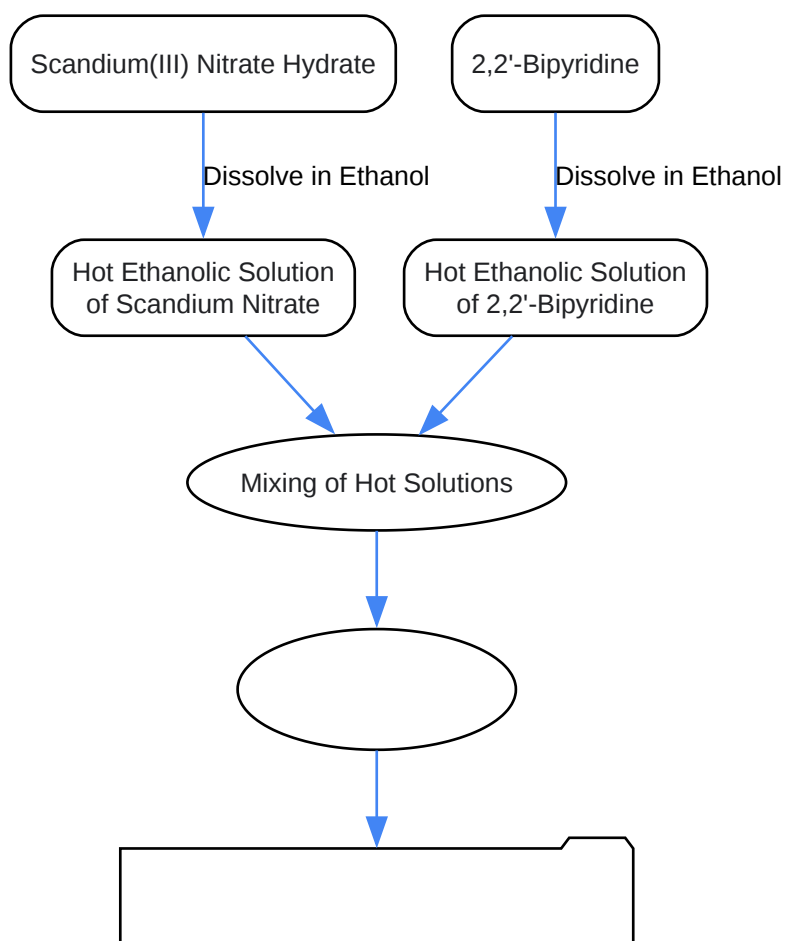
2.3. General Preparation of Scandium(III) Nitrate Tetrahydrate

The tetrahydrate form can be synthesized from scandium hydroxide.[\[8\]](#)

- Materials:
 - Scandium hydroxide ($\text{Sc}(\text{OH})_3$)
 - Nitric acid (HNO_3)
- Procedure:
 - React scandium hydroxide with nitric acid.
 - The resulting product is scandium(III) nitrate tetrahydrate.[\[8\]](#)

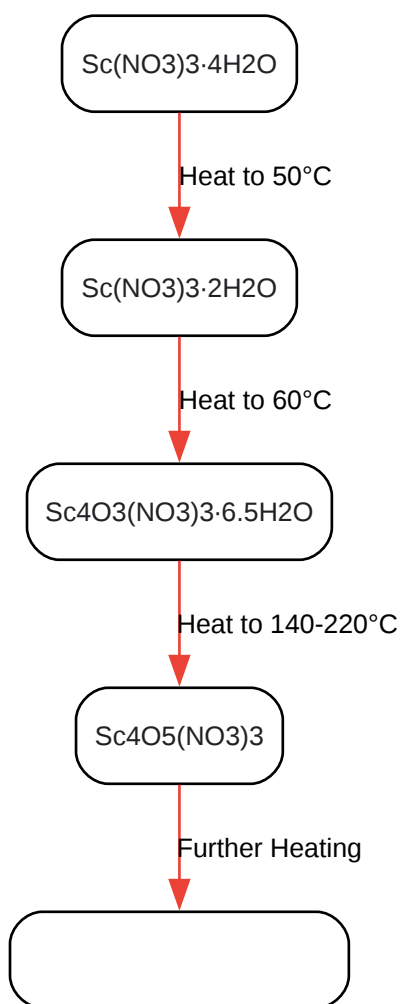
Signaling Pathways and Experimental Workflows

In the context of chemical synthesis, "signaling pathways" can be interpreted as reaction pathways or experimental workflows. The following diagrams illustrate key transformations involving **scandium(III) nitrate hydrate**.



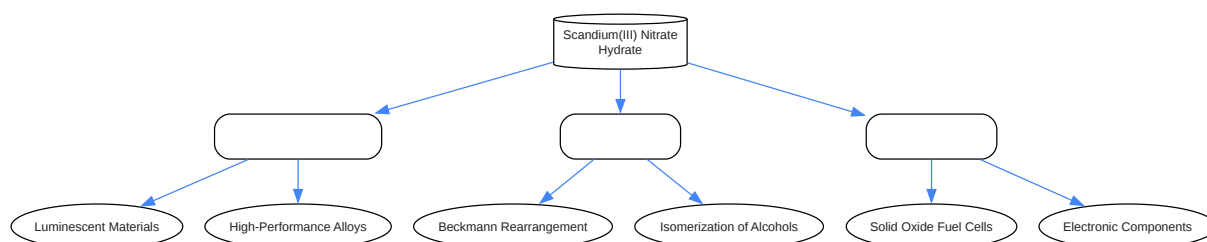
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Caption: Synthesis of a Scandium Nitrate Dimeric Complex.



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Caption: Thermal Decomposition of Scandium(III) Nitrate Tetrahydrate.



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Caption: **Scandium(III) Nitrate Hydrate** as a Versatile Precursor.

Applications in Research and Development

Scandium(III) nitrate hydrate is a valuable compound with a range of applications in both academic research and industrial development.

- **Catalysis:** It serves as a catalyst in various organic reactions, such as the Beckmann rearrangement of ketoximes to amides and the isomerization of allylic alcohols to aldehydes. [2] Its catalytic activity can be enhanced by modifying its structure, for instance, by adding a co-catalyst.[2]
- **Materials Science:** Scandium(III) nitrate is a crucial precursor for the synthesis of advanced materials.[1][11] It is used to create scandium-based ceramics, which are noted for their high thermal stability and strength, making them suitable for aerospace applications.[11] It is also used in the production of high-performance alloys.[1]
- **Electronics and Optics:** The compound is employed in the manufacturing of electronic ceramics, optical coatings, and in the laser industry.[2][12] It is also used in the development of luminescent materials and phosphors for display technologies.[11]
- **Research and Synthesis:** In a laboratory setting, it is a reagent for synthesizing new scandium compounds and for studying their properties.[1] It is a precursor for other scandium compounds like scandium oxide and scandium hydroxide.[2]

Safety and Handling

Scandium(III) nitrate hydrate is an oxidizing agent and may intensify fire; contact with combustible material may cause a fire.[4][13] It is considered a hazardous substance and can cause skin and serious eye irritation.[4][14]

Table 3: GHS Hazard Information

Hazard	Description	Reference
Pictogram	Flame over circle, Exclamation mark	[15]
Signal Word	Danger	[4]
Hazard Statements	H272: May intensify fire; oxidizer.	[15]
H315: Causes skin irritation.	[13]	
H319: Causes serious eye irritation.	[13]	
H335: May cause respiratory irritation.	[13]	

Handling recommendations:

- Wear protective gloves, clothing, eye, and face protection.[13]
- Keep away from heat, sparks, open flames, and hot surfaces.[13]
- Store in a dry, cool, and well-ventilated place, away from combustible materials.[4]
- Ensure adequate ventilation and that eyewash stations and safety showers are close to the workstation.[4]

In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and get medical attention.[4] If on skin, wash off immediately with plenty of water.[4]

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References

- 1. mdpi.com [mdpi.com]
- 2. Scandium Nitrate: A Compound Overview | Scandium [scandium.org]
- 3. Synthesis of scandium oxide microspheres by microfluidic route and their characterization [inis.iaea.org]
- 4. chembk.com [chembk.com]
- 5. NA1077 Scandium Nitrate (Sc (NO₃)₃·H₂O) | Scandium [scandium.org]
- 6. scispace.com [scispace.com]
- 7. Scandium(III) trifluoromethanesulfonate catalyzed aromatic nitration with inorganic nitrates and acetic anhydride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Scandium nitrate - Wikipedia [en.wikipedia.org]
- 9. Making sure you're not a bot! [oc-praktikum.de]
- 10. Scandium Nitrate (SC(NO₃)₃·xH₂O) (CAS No. 13465-60-6) Supplier | Stanford Materials Corporation [stanfordmaterials.com]
- 11. mdpi.com [mdpi.com]
- 12. savemyexams.com [savemyexams.com]
- 13. Scandium Oxide: Production and Uses | Scandium [scandium.org]
- 14. benchchem.com [benchchem.com]
- 15. mdpi.com [mdpi.com]
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